

Application Notes and Protocols for GNE-0439

Membrane Potential Assay

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Compound of Interest

Compound Name: GNE-0439

Cat. No.: B15588682

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Introduction

GNE-0439 is a novel and selective inhibitor of the voltage-gated sodium channel Nav1.7.^{[1][2][3]} Human genetics have strongly implicated Nav1.7 as a key mediator of pain signaling, making it a promising therapeutic target for the development of new analgesics. **GNE-0439** is notable for its unique mechanism of action, binding to the voltage-sensing domain 4 (VSD4) of the Nav1.7 channel, outside of the channel pore.^{[1][4]} This application note provides detailed protocols for assessing the activity of **GNE-0439** and other Nav1.7 inhibitors using a fluorescence-based membrane potential assay.

Mechanism of Action

GNE-0439 selectively inhibits the Nav1.7 channel. The discovery of **GNE-0439** was facilitated by a mechanism-specific assay design that utilized a mutant Nav1.7 channel (N1742K) and a VSD4-binding activator, 1KαPMTX.^[4] This approach was designed to preferentially identify non-pore-blocking inhibitors. **GNE-0439** was found to be a potent inhibitor of both wild-type and the N1742K mutant Nav1.7 channel.^{[1][4]}

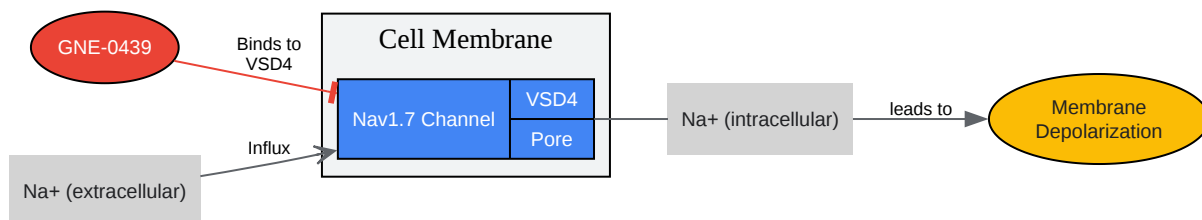
Quantitative Data

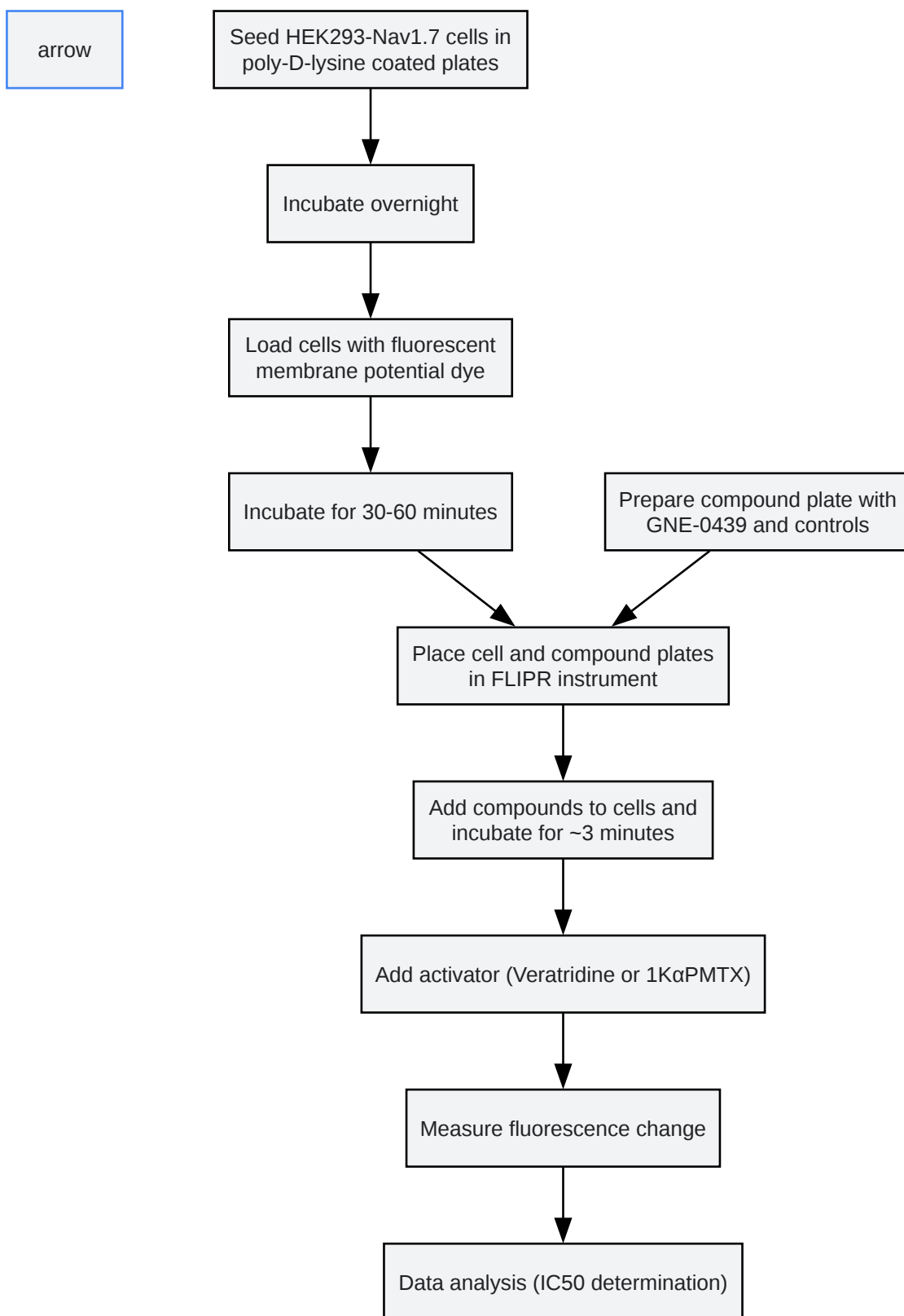
The inhibitory activity of **GNE-0439** on various sodium channel subtypes has been quantified using membrane potential assays. The following table summarizes the reported IC50 values.

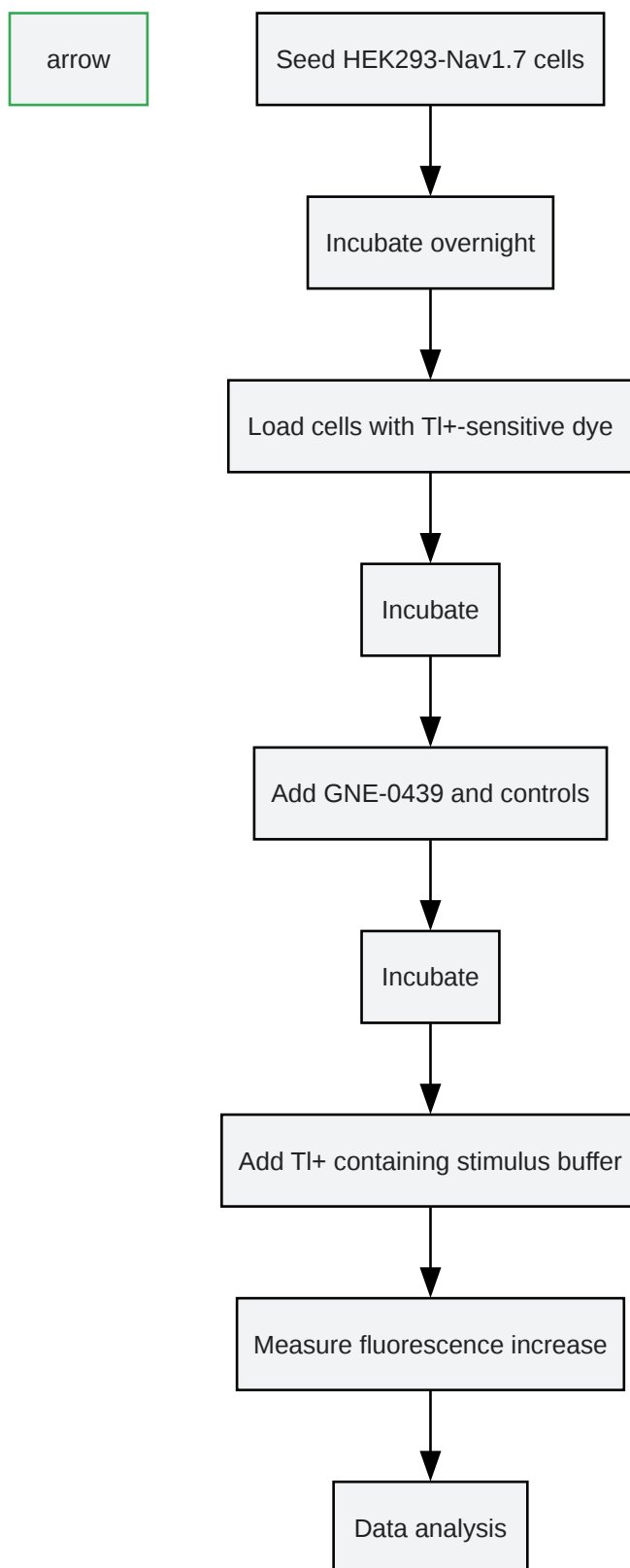
Channel	Activator	IC50 (μM)	Reference
Nav1.7 (wild-type)	Veratridine	0.34	[1]
Nav1.7 (N1742K mutant)	1KαPMTX	0.37	[1][4]
Nav1.5	Veratridine	38.3	[1]

Signaling Pathway and Inhibition Mechanism

The following diagram illustrates the interaction of **GNE-0439** with the Nav1.7 channel.







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References

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- 2. moleculardevices.com [moleculardevices.com]
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- 4. Mechanism-specific assay design facilitates the discovery of Nav1.7-selective inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
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